

# 3-Hydroxy-2-nitropyridine: A Technical Guide to Safety, Handling, and Toxicity

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## Compound of Interest

Compound Name:	3-Hydroxy-2-nitropyridine
CAS No.:	15128-82-2
Cat. No.:	B127853

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a replacement for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical.

## Introduction

**3-Hydroxy-2-nitropyridine** is a heterocyclic organic compound with the chemical formula  $C_5H_4N_2O_3$ . It is a derivative of pyridine and is of interest in pharmaceutical and chemical research as a potential intermediate in the synthesis of more complex molecules.<sup>[1][2]</sup> This guide provides a comprehensive overview of the available safety, handling, and toxicity information for **3-Hydroxy-2-nitropyridine**, with a focus on presenting data in a clear and accessible format for laboratory and research professionals.

## Hazard Identification and Classification

**3-Hydroxy-2-nitropyridine** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards

are related to irritation of the skin, eyes, and respiratory system.[1][3][4][5][6]

Table 1: GHS Hazard Classification[1][4][6]

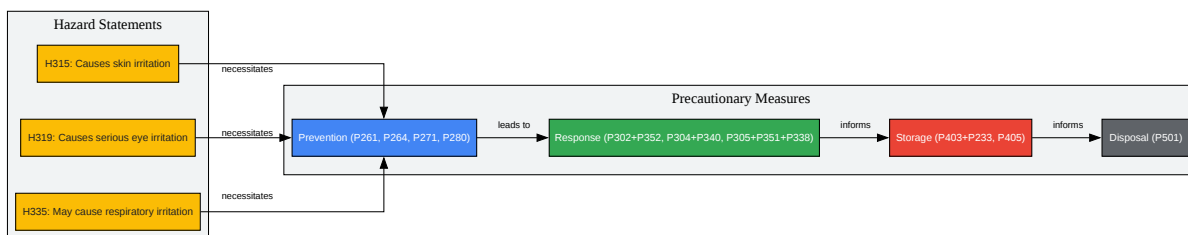
Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

GHS Pictogram:

alt text

Signal Word: Warning[1][3][6]

The following diagram illustrates the logical relationship between the hazard classifications and the necessary precautionary measures.



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Caption: GHS Hazard and Precautionary Relationship.

## Toxicological Information

Detailed toxicological studies on **3-Hydroxy-2-nitropyridine** are limited. Most available safety data sheets indicate that the toxicological properties of this substance have not been fully investigated.<sup>[7]</sup>

Acute Toxicity: There is a lack of comprehensive acute toxicity data from oral, dermal, or inhalation studies in the publicly available literature. One source cites an intravenous LD50 in mice.

Table 2: Acute Toxicity Data

Route	Species	Value	Reference
Intravenous	Mouse	LD50: 180 mg/kg	[8]

Chronic Toxicity and Other Health Effects: Information regarding chronic toxicity, carcinogenicity, mutagenicity, and reproductive toxicity is not available.

Note on Toxicity Assessment: Due to the limited specific toxicity data for **3-Hydroxy-2-nitropyridine**, a thorough risk assessment should be conducted before use. The general irritant properties and the single available acute toxicity value suggest that exposure should be minimized.

## Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure and ensure the stability of the compound.

### 4.1. Safe Handling Procedures:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.<sup>[1][5][7]</sup>
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[1][6][7]</sup> For operations that may generate dust, a

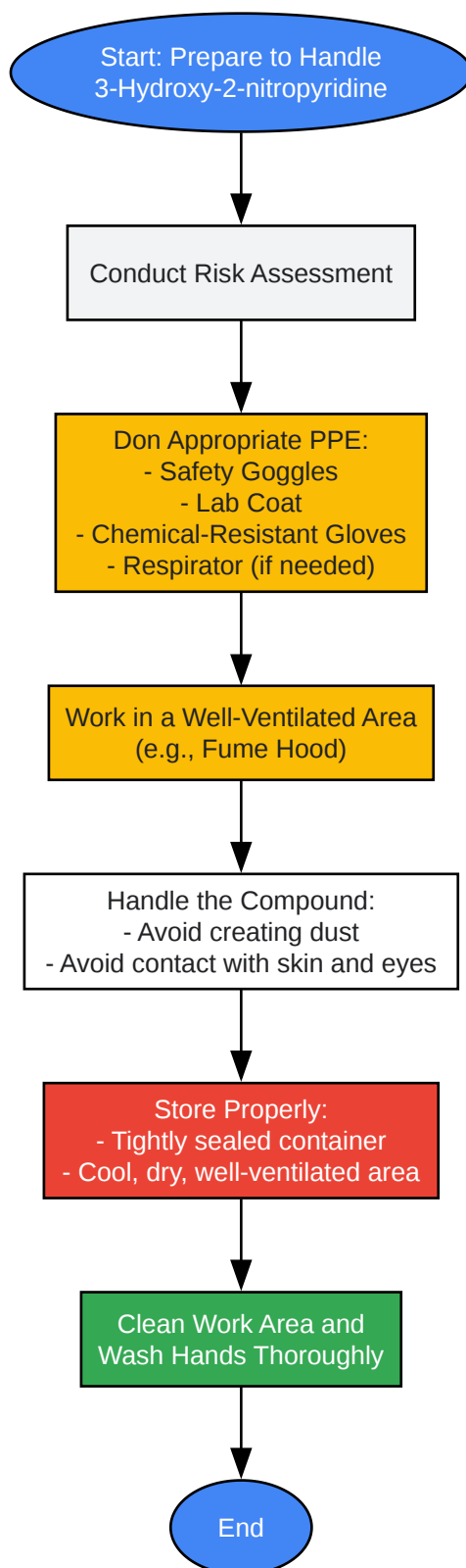
NIOSH-approved respirator is recommended.[6][7]

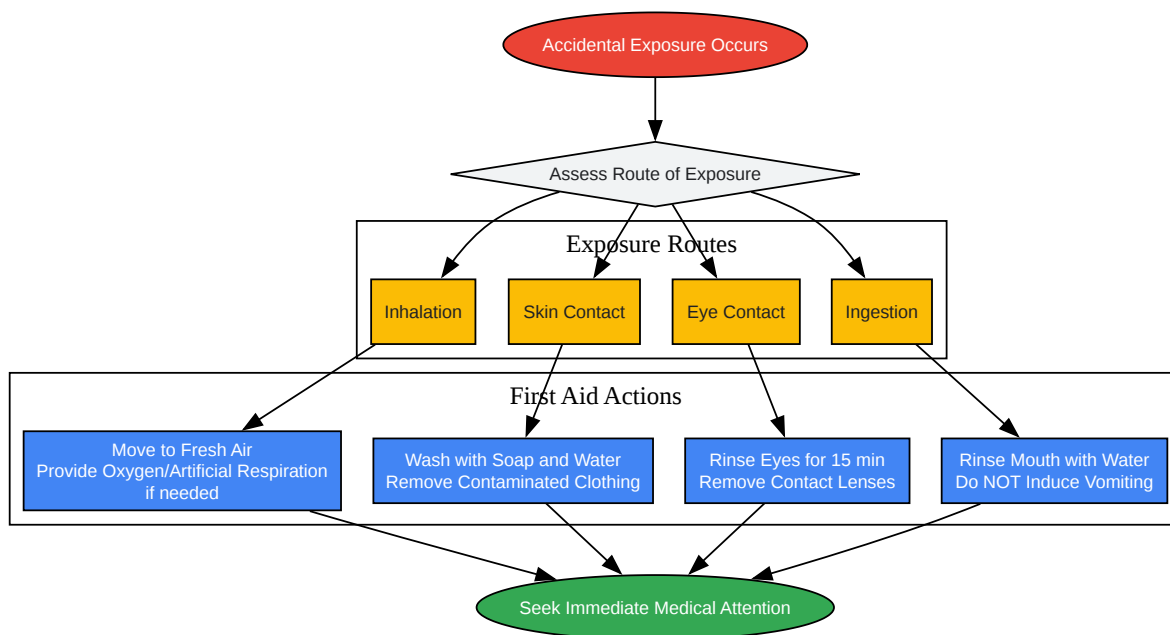
- Hygiene: Avoid contact with skin, eyes, and clothing.[7] Do not breathe dust.[3] Wash hands thoroughly after handling.[7]
- Ignition Sources: Keep away from heat and sources of ignition.[1]

#### 4.2. Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][5][7]
- Keep away from incompatible materials such as strong oxidizing agents.[9]

The following workflow diagram outlines the recommended procedure for handling **3-Hydroxy-2-nitropyridine** in a laboratory setting.





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